

"Methyl 2-amino-5-ethylthiophene-3-carboxylate" chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-amino-5-ethylthiophene-3-carboxylate

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A Technical Guide to Methyl 2-amino-5-ethylthiophene-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **Methyl 2-amino-5-ethylthiophene-3-carboxylate**, a heterocyclic compound belonging to the 2-aminothiophene class of molecules. Derivatives of 2-aminothiophene are recognized for their diverse biological activities and serve as important intermediates in the synthesis of agrochemicals, dyes, and pharmacologically active compounds.^{[1][2]} This guide covers its chemical structure, IUPAC name, a plausible synthetic protocol, and available physicochemical data for closely related analogs.

Chemical Structure and IUPAC Name

The chemical structure of the target compound consists of a thiophene ring substituted at the 2-position with an amino group, at the 3-position with a methyl carboxylate group, and at the 5-position with an ethyl group.

IUPAC Name: Methyl 2-amino-5-ethylthiophene-3-carboxylate

Below is a two-dimensional representation of the chemical structure.

Caption: 2D structure of **Methyl 2-amino-5-ethylthiophene-3-carboxylate**.

Quantitative Data

Specific experimental data for **Methyl 2-amino-5-ethylthiophene-3-carboxylate** is not readily available in the cited literature. However, physical and chemical properties of closely related analogs, such as the 5-methyl analog and the corresponding ethyl ester, have been reported. This data, summarized in the table below, can provide an estimate of the expected properties for the title compound.

Property	Ethyl 2-amino-5-methylthiophene-3-carboxylate	Methyl 3-amino-4-methylthiophene-2-carboxylate
Molecular Formula	C ₈ H ₁₁ NO ₂ S	C ₇ H ₉ NO ₂ S
Molecular Weight	185.24 g/mol	171.22 g/mol
Melting Point	47.0 to 51.0 °C	85-88 °C
Boiling Point	292 °C	Not available
Density	1.219 ± 0.06 g/cm ³ (Predicted)	Not available
Appearance	White to Light yellow Solid	Not available
CAS Number	4815-32-1	85006-31-1

Data sourced from references [3][4][5].

Experimental Protocols

The synthesis of 2-aminothiophenes is commonly achieved through the Gewald reaction, a one-pot multicomponent condensation.[1] This method involves the reaction of an aldehyde or ketone with an α -cyanoester and elemental sulfur in the presence of a basic catalyst.

Plausible Synthesis of Methyl 2-amino-5-ethylthiophene-3-carboxylate

This protocol is adapted from established procedures for the synthesis of similar 2-aminothiophene derivatives.[4][6]

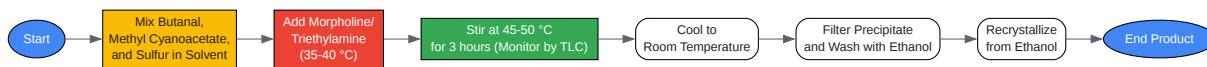
Materials:

- Butanal (Butyraldehyde)
- Methyl cyanoacetate
- Elemental sulfur
- Morpholine or Triethylamine (as a catalyst)
- Methanol or N,N-Dimethylformamide (DMF) (as a solvent)
- Ethanol (for recrystallization)

Procedure:

- To a stirred mixture of butanal (1 molar equivalent), methyl cyanoacetate (1 molar equivalent), and elemental sulfur (1 molar equivalent) in methanol or DMF, slowly add morpholine or triethylamine (catalytic amount) over a period of 30 minutes at a temperature of 35-40 °C.
- After the addition of the catalyst, the reaction mixture is stirred at 45-50 °C for approximately 3 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is allowed to cool to room temperature.
- The precipitated crude product is collected by filtration and washed with cold ethanol.
- Further purification is achieved by recrystallization from ethanol to yield the final product, **Methyl 2-amino-5-ethylthiophene-3-carboxylate**.

Below is a diagram illustrating the general workflow for the proposed synthesis.



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Caption: Generalized experimental workflow for the Gewald synthesis.

Signaling Pathways and Biological Applications

While specific signaling pathways involving **Methyl 2-amino-5-ethylthiophene-3-carboxylate** have not been detailed in the reviewed literature, the broader class of 2-aminothiophene derivatives is of significant interest in medicinal chemistry. These compounds are known to exhibit a wide range of biological activities and are used as precursors for the synthesis of thieno[2,3-d]pyrimidines, which are important scaffolds in drug discovery. The ethyl ester analog, **Ethyl 2-amino-5-ethylthiophene-3-carboxylate**, is used in the synthesis of inhibitors for thymidylate synthase and dihydrofolate reductase, which are targets in cancer therapy, as well as in the synthesis of the necroptosis inhibitor, Necrostatin-5.^[7] Further research is required to elucidate the specific biological roles and potential therapeutic applications of the title methyl ester compound.

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- To cite this document: BenchChem. ["Methyl 2-amino-5-ethylthiophene-3-carboxylate" chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:

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